

# Preclinical Validation of SARM1 as a Therapeutic Target: A Technical Guide

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## Executive Summary

Sterile Alpha and Toll/Interleukin Receptor motif-containing 1 (SARM1) has emerged as a critical executioner of programmed axon degeneration, a key pathological feature in a wide range of neurodegenerative diseases.[1] Functioning as an NAD<sup>+</sup> hydrolase, SARM1's enzymatic activity is a central driver of axonal destruction following injury or in disease states.[2][3] This central role makes it a highly attractive therapeutic target for conditions such as peripheral neuropathies, traumatic brain injury, glaucoma, and amyotrophic lateral sclerosis (ALS).[2][4] Extensive preclinical studies have validated SARM1's role, demonstrating that its inhibition, either through genetic deletion or pharmacological intervention, confers robust protection to axons.[5][6] This guide provides an in-depth overview of the preclinical data supporting SARM1 as a therapeutic target, details key experimental protocols for its investigation, and presents quantitative data from seminal studies.

## SARM1 Signaling Pathway and Mechanism of Action

In healthy neurons, SARM1 is maintained in an inactive state.[7] Following axonal injury or in certain disease contexts, a decrease in the levels of the axonal survival factor NMNAT2 leads

to an accumulation of its substrate, nicotinamide mononucleotide (NMN).[8] NMN allosterically activates SARM1, unleashing its potent NAD<sup>+</sup> hydrolase activity.[9] The subsequent rapid depletion of NAD<sup>+</sup> triggers a catastrophic energy failure within the axon, leading to cytoskeletal breakdown and eventual fragmentation, a process known as Wallerian degeneration.[2][3]

The activation of SARM1 and its downstream effects represent a critical node in the pathway of axonal demise. This signaling cascade has been a focal point for the development of therapeutic interventions aimed at preserving axonal integrity.



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**Caption:** SARM1 signaling cascade leading to axonal degeneration.

## Quantitative Data from Preclinical Studies

The following tables summarize key quantitative findings from preclinical studies validating SARM1 as a therapeutic target. These studies highlight the efficacy of SARM1 inhibition in various models of neurodegeneration.

Table 1: Efficacy of SARM1 Inhibition in In Vitro Models

| Model System                       | Insult                                     | Intervention                             | Outcome Measure    | Efficacy                  | Reference            |
|------------------------------------|--------------------------------------------|------------------------------------------|--------------------|---------------------------|----------------------|
| Mouse DRG Neurons                  | Axotomy                                    | SARM1 Knockout                           | Axon Fragmentation | >72h protection           | <a href="#">[2]</a>  |
| Mouse DRG Neurons                  | Vincristine                                | SARM1 Knockout                           | Axon Fragmentation | Complete protection       | <a href="#">[2]</a>  |
| Human iPSC-derived Sensory Neurons | Axotomy                                    | SARM1 Knockout                           | Axon Fragmentation | Significant protection    | <a href="#">[10]</a> |
| Mouse DRG Neurons                  | Axotomy                                    | Small Molecule Inhibitors (Isothiazoles) | Axon Fragmentation | Dose-dependent protection | <a href="#">[11]</a> |
| Human and Mouse Neurons            | Mechanical, Chemical, Mitochondrial Damage | Small Molecule Inhibitors                | Axon Protection    | Significant protection    | <a href="#">[5]</a>  |

Table 2: Efficacy of SARM1 Inhibition in In Vivo Models

| Disease Model                                           | Animal | Intervention                          | Outcome Measure                    | Efficacy                          | Reference                                 |
|---------------------------------------------------------|--------|---------------------------------------|------------------------------------|-----------------------------------|-------------------------------------------|
| Traumatic Brain Injury                                  | Mouse  | SARM1 Knockout                        | Behavioral & Motor Deficits        | Deficits prevented                | <a href="#">[2]</a>                       |
| Chemotherapy-Induced Peripheral Neuropathy (Paclitaxel) | Mouse  | SARM1 Knockout                        | Axonal Function (SNAP amplitudes)  | Robust protection                 | <a href="#">[11]</a> <a href="#">[12]</a> |
| Chemotherapy-Induced Peripheral Neuropathy (Paclitaxel) | Mouse  | Small Molecule Inhibitors             | Intraepidermal Nerve Fiber Density | Loss prevented                    | <a href="#">[11]</a>                      |
| Sciatic Nerve Axotomy                                   | Mouse  | AAV-delivered dominant-negative SARM1 | Axon Integrity                     | Protection for >10 days           | <a href="#">[6]</a>                       |
| Experimental Autoimmune Encephalomyelitis (EAE)         | Mouse  | SARM1 Deletion                        | Plasma Neurofilament Light (NfL)   | ~500% increase in NfL prevented   | <a href="#">[13]</a>                      |
| Spared Nerve Injury (Neuropathic Pain)                  | Rat    | SARM1 Knockout                        | Mechanical and Cold Nociception    | Significantly reduced sensitivity | <a href="#">[14]</a> <a href="#">[15]</a> |

## Experimental Protocols

Detailed methodologies are crucial for the replication and extension of these findings. Below are protocols for key experiments used in the preclinical validation of SARM1.

## SARM1 NAD<sup>+</sup> Hydrolase Activity Assay (Fluorogenic)

This assay measures the NAD<sup>+</sup> cleavage activity of SARM1 by monitoring the fluorescence of a substrate analog.[\[16\]](#)[\[17\]](#)[\[18\]](#)

- Principle: The assay uses N6-etheno-NAD ( $\epsilon$ -NAD) as a substrate.  $\epsilon$ -NAD is internally quenched and non-fluorescent. Upon hydrolysis by SARM1, the fluorescent etheno-adenosine diphosphate ribose ( $\epsilon$ -ADPR) and nicotinamide are produced, leading to an increase in fluorescence that is proportional to SARM1 activity.[\[16\]](#)[\[17\]](#)
- Materials:
  - Recombinant human SARM1 enzyme
  - $\epsilon$ -NAD substrate
  - Assay Buffer (e.g., 50 mM HEPES, pH 7.5)
  - Test compounds (inhibitors)
  - 96-well black plates
  - Fluorescence microplate reader (Excitation: 300 nm, Emission: 410 nm)[\[19\]](#)
- Protocol:
  - Prepare a reaction mixture containing the SARM1 enzyme in the assay buffer.
  - Add test compounds at various concentrations to the wells of the 96-well plate.
  - Initiate the reaction by adding  $\epsilon$ -NAD to all wells.
  - Incubate the plate at 37°C for a specified time (e.g., 60 minutes).
  - Measure the fluorescence intensity.
  - Calculate the rate of NAD<sup>+</sup> cleavage and determine the IC<sub>50</sub> value for the tested inhibitors.

## Dorsal Root Ganglion (DRG) Neuron Axon Degeneration Assay

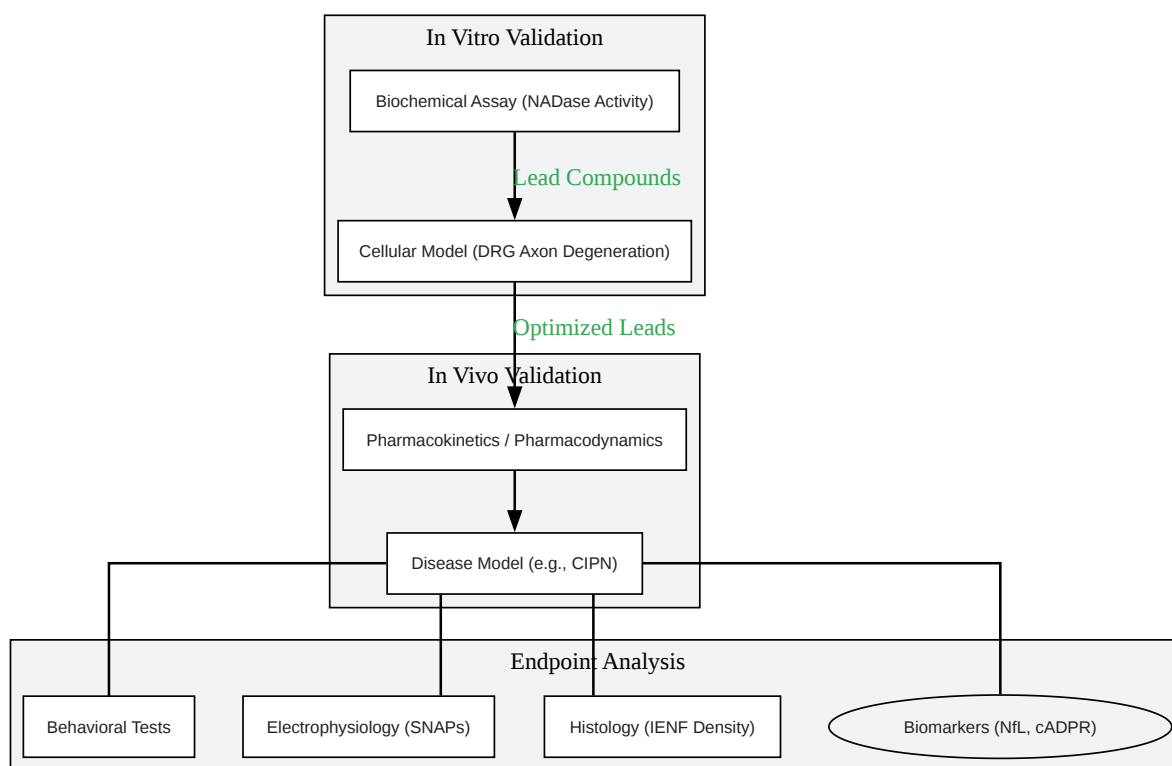
This cellular assay provides a visual assessment of axon protection.[\[19\]](#)

- Principle: Primary DRG neurons are cultured, and their axons are subjected to an insult (e.g., axotomy or a neurotoxic compound). The morphological integrity of the axons is monitored over time in the presence or absence of a SARM1 inhibitor.
- Materials:
  - Primary DRG neurons cultured on plates
  - Test compounds (inhibitors)
  - Microscope with live-cell imaging capabilities
  - Image analysis software
- Protocol:
  - Culture DRG neurons to allow for robust axon growth.
  - Treat the cultured neurons with the test compound or vehicle control for a specified pre-incubation period (e.g., 2 hours).[\[11\]](#)
  - Induce axonal injury either by mechanical transection (axotomy) or by adding a neurotoxic agent (e.g., vincristine).
  - Capture images of the axons at various time points post-injury (e.g., 8, 16, 24 hours).[\[11\]](#)  
[\[19\]](#)
  - Quantify axon degeneration by assessing axonal fragmentation and beading using image analysis software. A "degeneration index" can be calculated to compare conditions.

## In Vivo Model of Chemotherapy-Induced Peripheral Neuropathy (CIPN)

This animal model assesses the neuroprotective effects of SARM1 inhibition in a clinically relevant context.[\[11\]](#)[\[20\]](#)

- Principle: Mice are treated with a chemotherapeutic agent known to cause peripheral neuropathy, such as paclitaxel. The efficacy of a co-administered SARM1 inhibitor is evaluated through functional, behavioral, and histological endpoints.
- Materials:
  - Wild-type and/or SARM1 knockout mice
  - Paclitaxel (or other chemotherapeutic agent)
  - Test compound (SARM1 inhibitor)
  - Equipment for behavioral testing (e.g., von Frey filaments for mechanical sensitivity)
  - Equipment for electrophysiology (to measure sensory nerve action potentials - SNAPs)
  - Histology equipment for analyzing intraepidermal nerve fiber (IENF) density
- Protocol:
  - Administer the chemotherapeutic agent (e.g., paclitaxel at 25 mg/kg) to mice via tail vein injection on a set schedule (e.g., days 1, 3, and 5).[\[20\]](#)
  - Administer the SARM1 inhibitor or vehicle control according to the desired dosing regimen (e.g., oral gavage daily).
  - Perform behavioral testing for mechanical or thermal sensitivity at baseline and various time points throughout the study.
  - At the end of the study, perform electrophysiological measurements of tail nerve SNAP amplitudes to assess large sensory fiber function.[\[11\]](#)[\[12\]](#)
  - Collect footpad skin biopsies for immunohistochemical analysis of IENF density to assess damage to small sensory fibers.



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**Caption:** Preclinical validation workflow for SARM1 inhibitors.

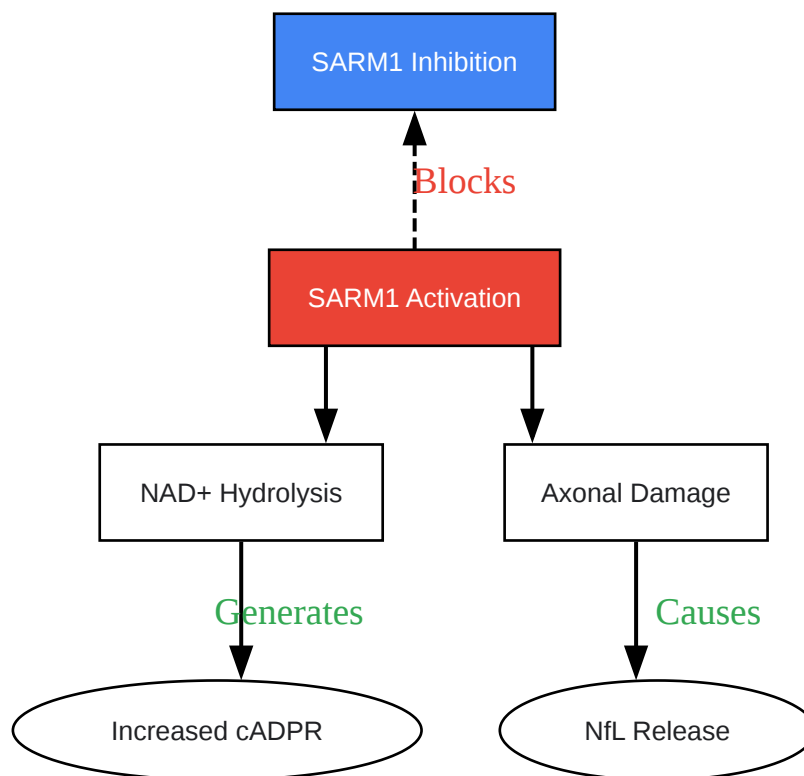
## Biomarkers of SARM1 Activity

The preclinical validation of SARM1 inhibitors has been aided by the identification of reliable biomarkers.

- Cyclic ADP-ribose (cADPR): A direct product of SARM1's NADase activity, cADPR levels increase upon SARM1 activation and can be measured in tissues and cells.<sup>[5][10]</sup> Its

reduction serves as a proximal marker of target engagement by SARM1 inhibitors.[11]

- Neurofilament light chain (NfL): A structural protein of the axonal cytoskeleton, NfL is released into the cerebrospinal fluid and blood following axonal damage.[4] Elevated NfL is a well-established biomarker of neurodegeneration, and its reduction has been demonstrated in preclinical models following SARM1 inhibition.[11][13]



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**Caption:** Relationship between SARM1 activity and key biomarkers.

## Conclusion

The convergence of genetic and pharmacological evidence strongly supports SARM1 as a pivotal, druggable target for a host of neurodegenerative diseases characterized by axonal loss.[2][21] The preclinical data demonstrate that inhibiting SARM1's enzymatic activity can robustly preserve axonal structure and function across a variety of injury and disease models. The availability of quantifiable biomarkers and well-defined experimental protocols provides a clear path for the continued development and clinical translation of SARM1-targeted

therapeutics. These promising preclinical findings have paved the way for the first clinical trials of SARM1 inhibitors, heralding a new era of neuroprotective therapies.[22]

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